

Application Notes and Protocols: Sibrafiban Dose-Response Studies in Isolated Platelet Preparations

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Compound of Interest

Compound Name: Sibrafiban

Cat. No.: B1681747

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These application notes provide a comprehensive overview of the dose-dependent effects of **Sibrafiban**, an oral glycoprotein IIb/IIIa (GPIIb/IIIa) antagonist, on isolated platelet preparations. Detailed protocols for key in vitro experiments are included to facilitate the study of **Sibrafiban** and similar compounds.

Introduction

Sibrafiban is a double prodrug that is converted in vivo to its active metabolite, Ro 44-3888.[1] [2] Ro 44-3888 is a potent and selective antagonist of the platelet GPIIb/IIIa receptor, the final common pathway for platelet aggregation.[3][4] By blocking the binding of fibrinogen to this receptor, **Sibrafiban** effectively inhibits platelet aggregation induced by various agonists.[4] Understanding the in vitro dose-response relationship of **Sibrafiban** in isolated platelet preparations is crucial for preclinical drug development and for elucidating its mechanism of action.

Data Presentation

The following tables summarize the quantitative data on the in vitro inhibitory effects of Ro 44-3888, the active metabolite of **Sibrafiban**, on platelet aggregation.

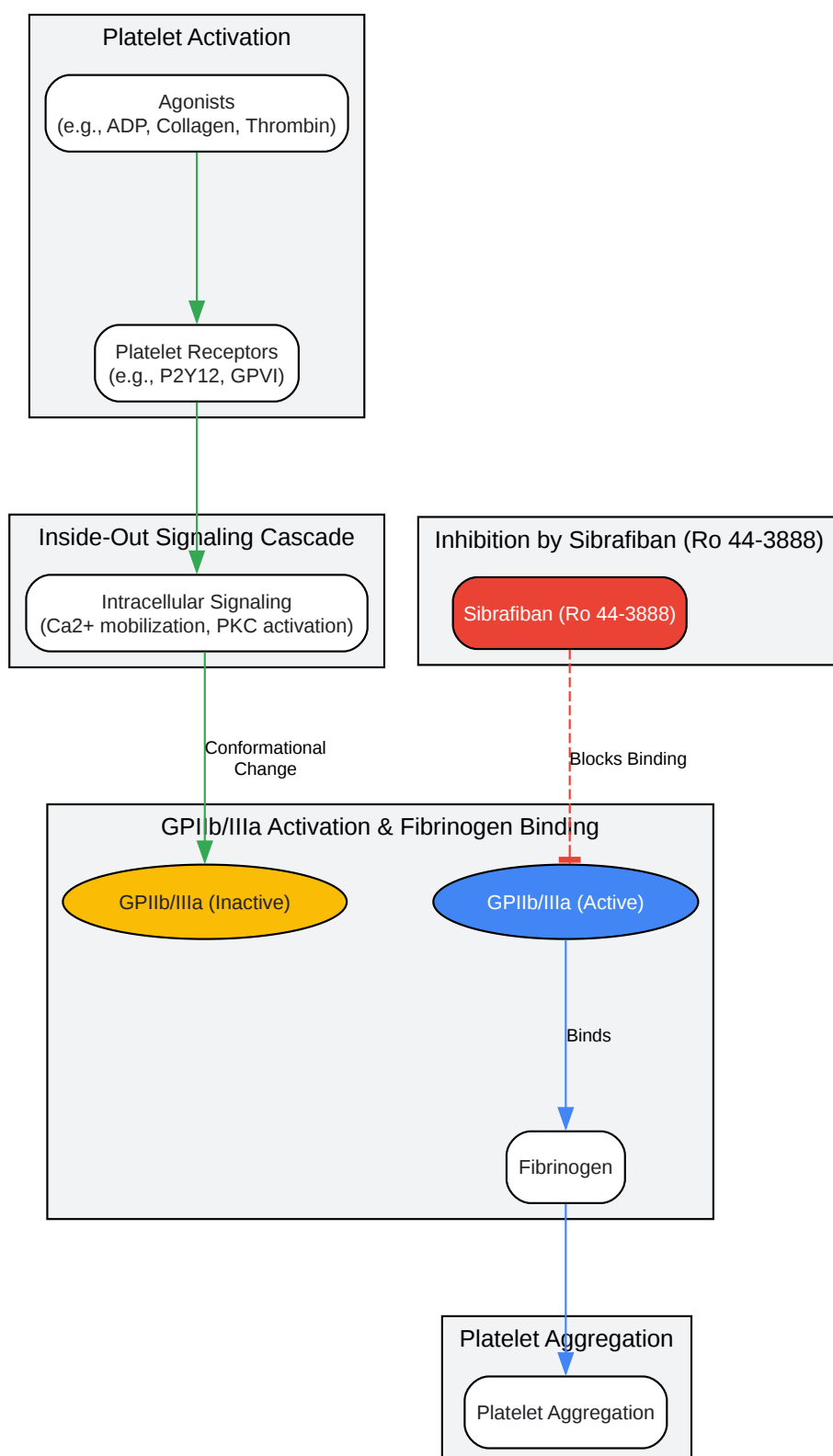
Agonist	Preparation	IC50 (nM)	Reference
ADP	Human Platelet-Rich Plasma	38	[5]
ADP	Human Platelet-Rich Plasma	58	[6]
Various Agonists	Basal Human Platelets	0.6 - 530	[7]

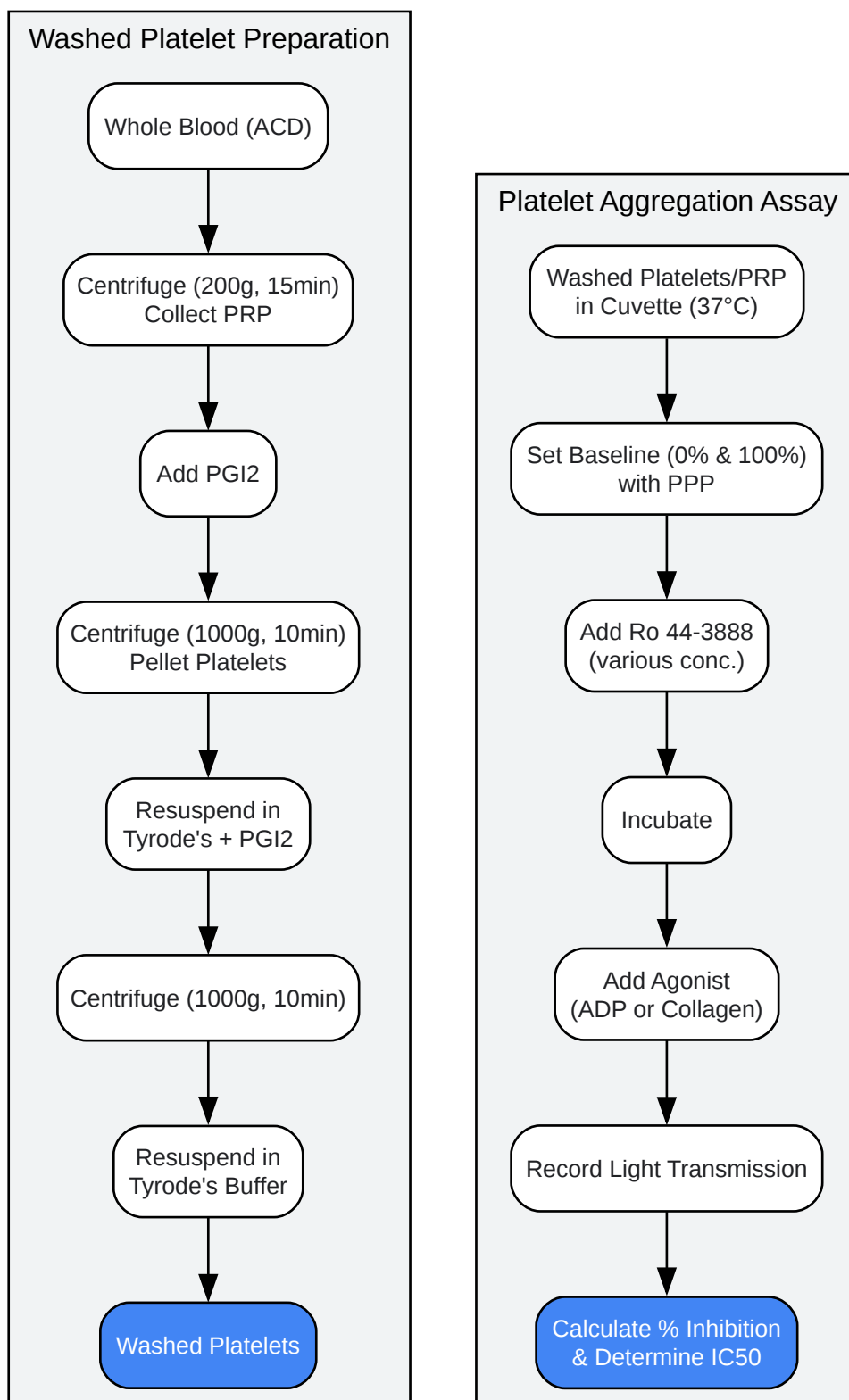
Table 1: In Vitro Inhibitory Concentration (IC50) of Ro 44-3888 on Platelet Aggregation.

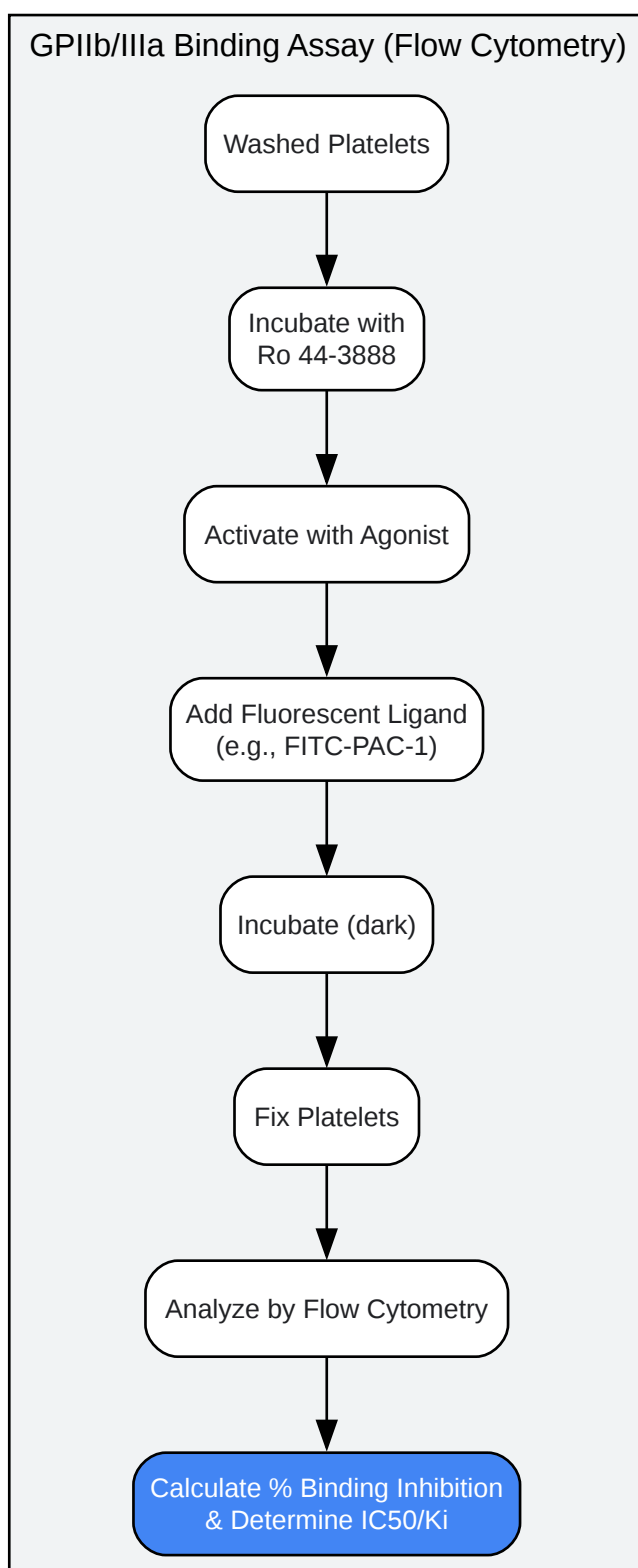
Note: IC50 values can vary depending on the specific experimental conditions, such as agonist concentration and platelet preparation method.

Signaling Pathway

The following diagram illustrates the platelet aggregation signaling pathway and the mechanism of action of **Sibrafiban**.







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References

- 1. Platelet aggregometry assay for evaluating the effects of platelet agonists and antiplatelet compounds on platelet function in vitro - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. ahajournals.org [ahajournals.org]
- 3. researchgate.net [researchgate.net]
- 4. Mechanism Action of Platelets and Crucial Blood Coagulation Pathways in Hemostasis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. angelfire.com [angelfire.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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